

A Comprehensive Technical Guide to delta-Valerolactone: Physicochemical Properties, Analysis, and Applications

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Compound of Interest

Compound Name: 2H-Pyran-2-one, 6-ethyltetrahydro-, (6S)-
CAS No.: 108943-44-8
Cat. No.: B15060195

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Introduction: This guide provides an in-depth analysis of delta-valerolactone (CAS 542-28-9), a cyclic ester of significant interest in the fields of polymer chemistry, materials science, and pharmaceutical development. While the initial inquiry specified (S)-(-)-6-ethyl-delta-valerolactone, a thorough review of scientific literature and chemical databases yielded no specific data for this derivative. Consequently, this document focuses on the parent compound, delta-valerolactone, for which extensive data is available. delta-Valerolactone is recognized for its role as a monomer in the synthesis of biodegradable polyesters, such as poly(delta-valerolactone) (PVL), and its utility as a versatile solvent and building block in organic synthesis.[1][2][3] Its biocompatibility and the desirable mechanical properties of its polymers make it a key area of research for drug delivery systems and tissue engineering.[2][4][5][6]

Physicochemical Properties of delta-Valerolactone

delta-Valerolactone is a colorless to light yellow liquid under standard conditions.[7][8] Its key physical and chemical properties are summarized in the table below. Understanding these

properties is fundamental to its application in both laboratory and industrial settings, informing choices regarding reaction conditions, purification methods, and storage.

Property	Value	Source(s)
Molecular Formula	C ₅ H ₈ O ₂	[1][9]
Molecular Weight	100.12 g/mol	[1][7][9]
Appearance	Clear, colorless to light yellow liquid	[7][8]
Density	1.079 g/mL at 25 °C	[1]
Melting Point	-13 to -12 °C	[1][10]
Boiling Point	226-229 °C (at 760 mmHg)	[1]
58-60 °C (at 0.5 mmHg)	[1]	
Flash Point	112 °C (233.6 °F) - closed cup	[1][8]
Refractive Index (n ²⁰ /D)	1.457	[1]
Solubility	Soluble in water. The product is water soluble, and may spread in water systems.[11]	
Vapor Pressure	0.97 hPa at 52 °C	[12]
Log P (Octanol/Water)	0 (pH 6.5, 23 °C)	[12]

Molecular Structure and Chemical Identification

The structure of delta-valerolactone consists of a six-membered ring containing an ester functional group. Its chemical identifiers are crucial for accurate documentation and database searches.

Caption: 2D representation of delta-Valerolactone's structure.

- IUPAC Name: oxan-2-one[9]

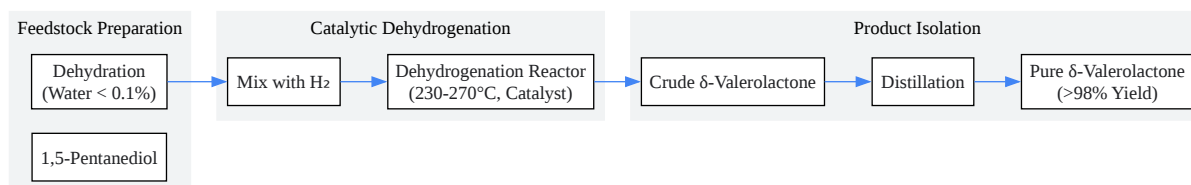
- CAS Number: 542-28-9[1][9]
- SMILES: O=C1CCCCO1[1]
- InChI Key: OZJPLYNZGCXSJM-UHFFFAOYSA-N[1][13]

Synthesis and Manufacturing

The industrial production of delta-valerolactone can be achieved through several synthetic routes. A prominent method involves the catalytic dehydrogenation of 1,5-pentanediol. This process is valued for its high yield and efficiency.

Causality in Synthesis: The choice of a dehydrogenation catalyst is critical for maximizing the yield and purity of the final product. Copper-based catalysts are often employed due to their high selectivity for alcohol dehydrogenation over other potential side reactions. The reaction temperature is carefully controlled (typically 230-270 °C) to ensure efficient conversion while minimizing thermal degradation of the product.[14] Furthermore, ensuring the dryness of the 1,5-pentanediol feedstock is crucial, as water can negatively impact catalyst activity and product quality.[14]

Another significant synthetic pathway is the Baeyer-Villiger oxidation of cyclopentanone using reagents like hydrogen peroxide.[3] This method represents an atom-economical approach to lactone synthesis.



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Caption: Workflow for the synthesis of δ -valerolactone.

Analytical Methodologies

Accurate characterization of delta-valerolactone is essential for quality control and research purposes. A combination of chromatographic and spectroscopic techniques is typically employed.

4.1. Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a powerful technique for both the identification and quantification of delta-valerolactone, particularly in complex matrices.^{[15][16]} It offers high sensitivity and provides structural information through mass fragmentation patterns.

Experimental Protocol: GC-MS Analysis

- **Sample Preparation:** For analysis in biological matrices like serum or saliva, a liquid-liquid extraction is performed. The sample is spiked with an internal standard, followed by extraction with a suitable organic solvent (e.g., ethyl acetate). The organic layer is then separated, dried, and concentrated.
- **Instrumentation:** A gas chromatograph coupled to a mass spectrometer is used.
 - **Column:** A non-polar capillary column (e.g., DB-5ms) is suitable for separation.
 - **Carrier Gas:** Helium at a constant flow rate.
 - **Injection:** A split/splitless injector is used, with the injection volume typically being 1 µL.
 - **Oven Program:** A temperature gradient is programmed to ensure good separation, for example, starting at 50°C and ramping up to 250°C.
 - **MS Detection:** The mass spectrometer is operated in electron ionization (EI) mode. Data can be acquired in full scan mode for identification or selected ion monitoring (SIM) mode for enhanced sensitivity and quantification.
- **Data Analysis:** The retention time of the analyte is compared to that of a known standard for identification. The mass spectrum is compared with a reference library (e.g., NIST). Quantification is achieved by integrating the peak area and comparing it to a calibration curve generated from standards.

4.2. Nuclear Magnetic Resonance (NMR) Spectroscopy

^1H and ^{13}C NMR spectroscopy are indispensable for the structural elucidation of delta-valerolactone, confirming its cyclic ester structure.[\[13\]](#)[\[17\]](#)

- ^1H NMR: The proton NMR spectrum provides information on the chemical environment of the hydrogen atoms in the molecule.
- ^{13}C NMR: The carbon NMR spectrum indicates the number of chemically non-equivalent carbon atoms and their electronic environments.

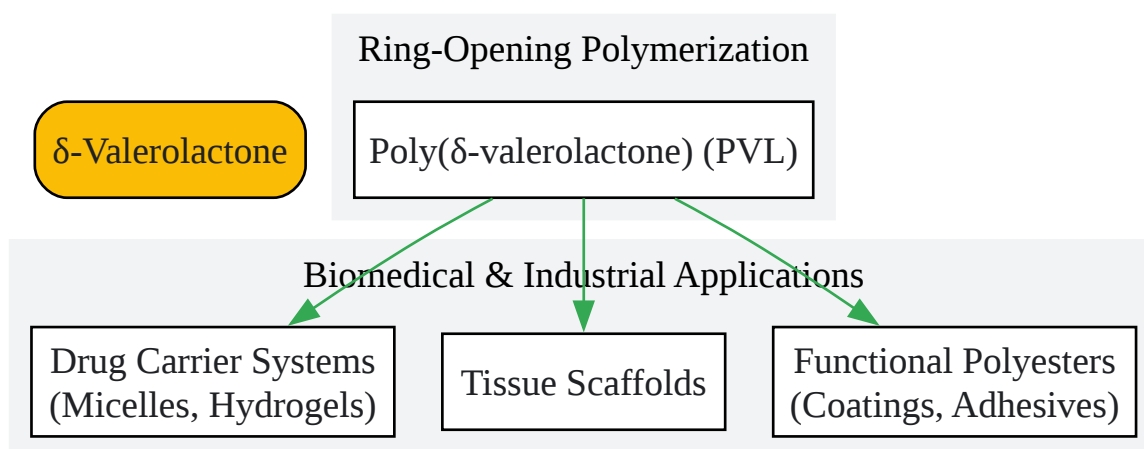
4.3. Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in the molecule. A strong absorption band corresponding to the carbonyl ($\text{C}=\text{O}$) stretch of the ester group is a characteristic feature in the IR spectrum of delta-valerolactone.

Applications in Drug Development and Materials Science

delta-Valerolactone's low toxicity and biodegradability make it a highly attractive monomer for creating polymers with biomedical applications.[\[2\]](#)

- **Drug Delivery Systems:** Poly(delta-valerolactone) (PVL) and its copolymers are used to create micelles, nanoparticles, and hydrogels for controlled drug release.[\[2\]](#)[\[4\]](#) The hydrophobic nature of PVL allows for the encapsulation of poorly water-soluble drugs, enhancing their bioavailability.[\[4\]](#)
- **Tissue Engineering:** The biocompatibility and mechanical properties of PVL make it suitable for fabricating scaffolds that support cell growth and tissue regeneration.[\[5\]](#)
- **Functional Polyesters:** delta-Valerolactone can be polymerized to create functional polyesters for use as adhesives or surface-coating materials.[\[2\]](#)



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Caption: Key applications stemming from δ -valerolactone.

Safety and Handling

delta-Valerolactone is classified as causing serious eye damage.[1][7][10] Therefore, appropriate personal protective equipment (PPE) must be worn when handling this chemical.

- Personal Protective Equipment:
 - Eye Protection: Chemical splash goggles or a face shield are mandatory.[8][11]
 - Hand Protection: Wear appropriate protective gloves.[8][11]
 - Skin and Body Protection: A lab coat or chemical apron should be worn.[8]
- Handling: Handle in a well-ventilated area to avoid inhaling vapors.[7][8] Avoid contact with skin and eyes.[7][8]
- Storage: Store in a cool, dry place in a tightly closed container.[8] Refrigerated storage (below 4°C/39°F) is recommended.[8]
- First Aid:
 - Eye Contact: Immediately rinse with plenty of water for at least 15 minutes and seek medical attention.[7][8][11]

- Skin Contact: Wash off with soap and plenty of water.[11]
- Inhalation: Move the person to fresh air.[8][11]

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